

4,5-Difluorophthalonitrile molecular weight and formula

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Compound of Interest

Compound Name: 4,5-Difluorophthalonitrile

Cat. No.: B176858

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Chemical Profile: 4,5-Difluorophthalonitrile

This document provides the core chemical properties of **4,5-Difluorophthalonitrile**, a fluorinated aromatic compound utilized in various chemical syntheses. The information is intended for researchers, scientists, and professionals in drug development and materials science.

Core Chemical Data

Below is a summary of the fundamental molecular data for **4,5-Difluorophthalonitrile**.

Property	Value
Molecular Formula	C ₈ H ₂ F ₂ N ₂
Molecular Weight	164.11 g/mol [1] [2]
Synonyms	1,2-Dicyano-4,5-difluorobenzene [2] [3]
CAS Number	134450-56-9 [1] [2]

Structural and Physical Characteristics

4,5-Difluorophthalonitrile is a solid, often appearing as a white to off-white crystalline powder. [\[4\]](#) It is a derivative of phthalonitrile with two fluorine atoms substituted on the benzene ring.

This structure contributes to its utility as a building block in the synthesis of more complex molecules, such as phthalocyanines.

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References

- 1. 4,5-Difluorophthalonitrile | C₈H₂F₂N₂ | CID 11960962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. parchem.com [parchem.com]
- 4. 4,5-Difluorophthalonitrile | 134450-56-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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